

2-Bromo-1-(3,5-dihydroxyphenyl)ethanone chemical properties

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Compound of Interest

Compound Name: 2-Bromo-1-(3,5-dihydroxyphenyl)ethanone

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Technical Guide: 2-Bromo-1-(3,5-dihydroxyphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-1-(3,5-dihydroxyphenyl)ethanone is a brominated aromatic ketone of significant interest in medicinal chemistry and organic synthesis. Its structure, featuring a dihydroxyphenyl group, makes it a valuable precursor for the synthesis of various biologically active molecules. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known applications, with a focus on presenting data in a clear and accessible format for scientific professionals.

Chemical and Physical Properties

While comprehensive experimental data for **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone** is not widely available in the literature, the following table summarizes its key identifiers and theoretical properties. It is important to note that physical properties such as melting and boiling points for this specific isomer are not consistently reported and data for other isomers should not be used interchangeably.

Property	Value	Source
CAS Number	62932-92-7	[1]
Molecular Formula	C ₈ H ₇ BrO ₃	[2]
Molecular Weight	231.04 g/mol	[2]
SMILES	O=C(CBr)c1cc(O)cc(O)c1	N/A
InChI	InChI=1S/C8H7BrO3/c9-4-8(12)5-1-6(10)3-7(11)2-5/h1-3,10-11H,4H2	[2]

Synthesis Protocols

The synthesis of **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone** has been described via different routes. Below are detailed experimental protocols for two common methods.

Synthesis from 3,5-Diacetoxyacetophenone

This protocol follows a two-step process involving bromination followed by deprotection of the acetyl groups.

Experimental Protocol:

- Bromination: Dissolve 3,5-diacetoxyacetophenone in a suitable solvent.
- Add a brominating agent (e.g., N-bromosuccinimide or bromine) to the solution.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Deprotection: Add a solution of hydrobromic acid in a suitable solvent (e.g., acetic acid).
- Heat the mixture to reflux to facilitate the removal of the acetyl protecting groups.
- After cooling, the product can be isolated by extraction and purified by crystallization or chromatography.

Synthesis from 3,5-Dihydroxyacetophenone

This method involves the direct bromination of 3,5-dihydroxyacetophenone.

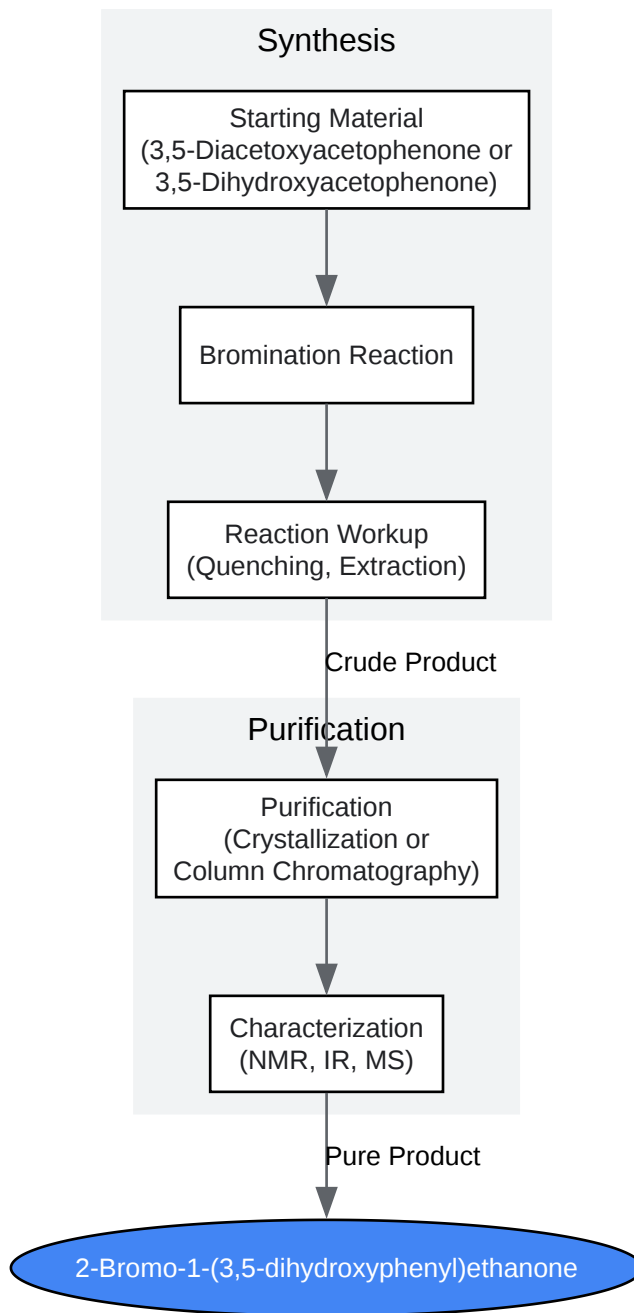
Experimental Protocol:

- Dissolve 3,5-dihydroxyacetophenone in a suitable solvent such as ethyl acetate.
- Add cupric bromide (CuBr_2) to the solution.
- Heat the reaction mixture to reflux for several hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and filter to remove the copper salts.
- The filtrate is then concentrated, and the crude product is purified, typically by column chromatography, to yield **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone**.^[1]

Experimental Workflows

The following diagram illustrates the general workflow for the synthesis and purification of **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone**.

Synthesis Workflow

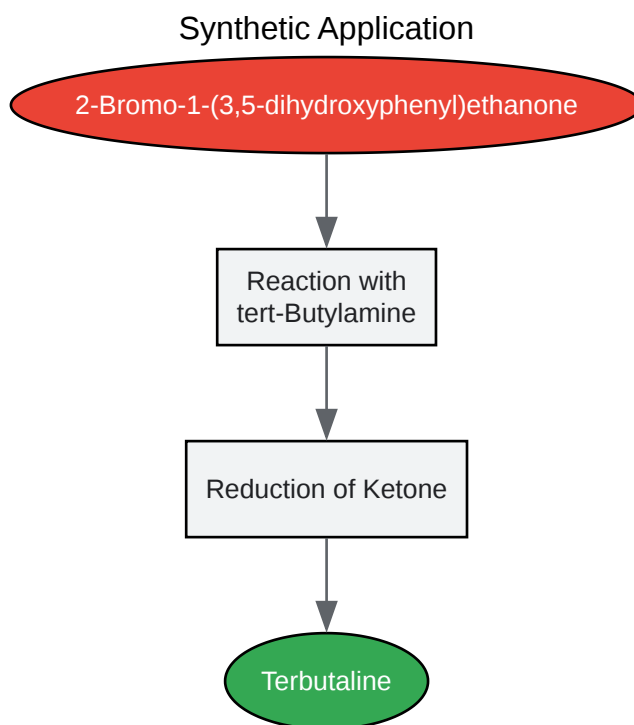


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Caption: General workflow for the synthesis and purification of **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone**.

Applications in Synthesis

The primary documented application of **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone** is as a key intermediate in the synthesis of bronchodilators, particularly terbutaline and its analogs.[1]
[2] The following diagram illustrates this synthetic relationship.



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Caption: Synthetic pathway from **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone** to Terbutaline.

Biological Activity

Currently, there is a lack of published data on the specific biological activities of **2-Bromo-1-(3,5-dihydroxyphenyl)ethanone** itself. Its significance in the scientific literature is predominantly as a synthetic precursor. Further research is required to elucidate any potential pharmacological effects or mechanisms of action of this compound.

Conclusion

2-Bromo-1-(3,5-dihydroxyphenyl)ethanone is a valuable chemical intermediate with established routes for its synthesis. While detailed physical and spectral characterization data are not readily available, its utility in the preparation of important pharmaceuticals like terbutaline is well-documented. This guide provides a foundational understanding of this

compound for researchers and professionals in drug development and organic synthesis, highlighting the need for further investigation into its chemical and biological properties.

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References

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